

Safe Handling and Protocols for 1-Ethyl-1H-tetrazol-5-amine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-ethyl-1H-tetrazol-5-amine

Cat. No.: B183018

[Get Quote](#)

Abstract

This document provides detailed application notes and safety protocols for the handling of **1-ethyl-1H-tetrazol-5-amine** (CAS No. 65258-53-9). As a member of the energetic tetrazole family of compounds, this reagent requires specialized handling procedures to mitigate risks associated with its potential instability, flammability, and reactivity. These guidelines are intended for researchers, chemists, and drug development professionals. The protocols outlined herein are synthesized from safety data for structurally analogous compounds and general best practices for energetic materials, emphasizing a safety-first approach grounded in the principles of risk assessment and hazard control.

Introduction and Scientific Context

1-Ethyl-1H-tetrazol-5-amine is a heterocyclic compound featuring a five-membered ring composed of four nitrogen atoms and one carbon atom. The tetrazole ring is a bioisostere for the carboxylic acid group, a feature widely exploited in medicinal chemistry to enhance the metabolic stability and lipophilicity of drug candidates.^[1] Its high nitrogen content (over 60% by mass) categorizes it as an energetic material, demanding careful and informed handling.^[2] While specific toxicological and explosive properties of the 1-ethyl derivative are not extensively documented, data from closely related analogs like 5-aminotetrazole and 1-methyl-5-amino-1H-tetrazole provide a strong basis for establishing robust safety procedures.^{[3][4][5]}

This guide is structured to provide a comprehensive safety framework, moving from hazard identification and risk assessment to specific, actionable protocols for laboratory use.

Hazard Identification and Physicochemical Properties

The primary hazards associated with tetrazole amines are derived from their energetic nature and potential for irritation. The following summary is based on data from analogous compounds.

Table 1: Physicochemical and Hazard Data for **1-Ethyl-1H-tetrazol-5-amine** and Analogs

Property	Value / Information	Source / Analog
Chemical Formula	C ₃ H ₇ N ₅	N/A
Molecular Weight	113.12 g/mol	[6]
CAS Number	65258-53-9	[6]
Appearance	White to off-white solid (presumed)	General
Melting Point	226-233 °C (for 1-methyl analog)	[4]
GHS Hazard Class	Flammable Solid (Category 2)	[4][5]
Skin Irritation (Category 2)	[4][5][7]	
Serious Eye Irritation (Category 2A)	[4][5][7]	
Potential Unclassified Hazard:		
Explosive When Dry	[3] (from 5-aminotetrazole)	
Forms Sensitive Explosive Metallic Compounds	[3] (from 5-aminotetrazole)	

Core Hazards:

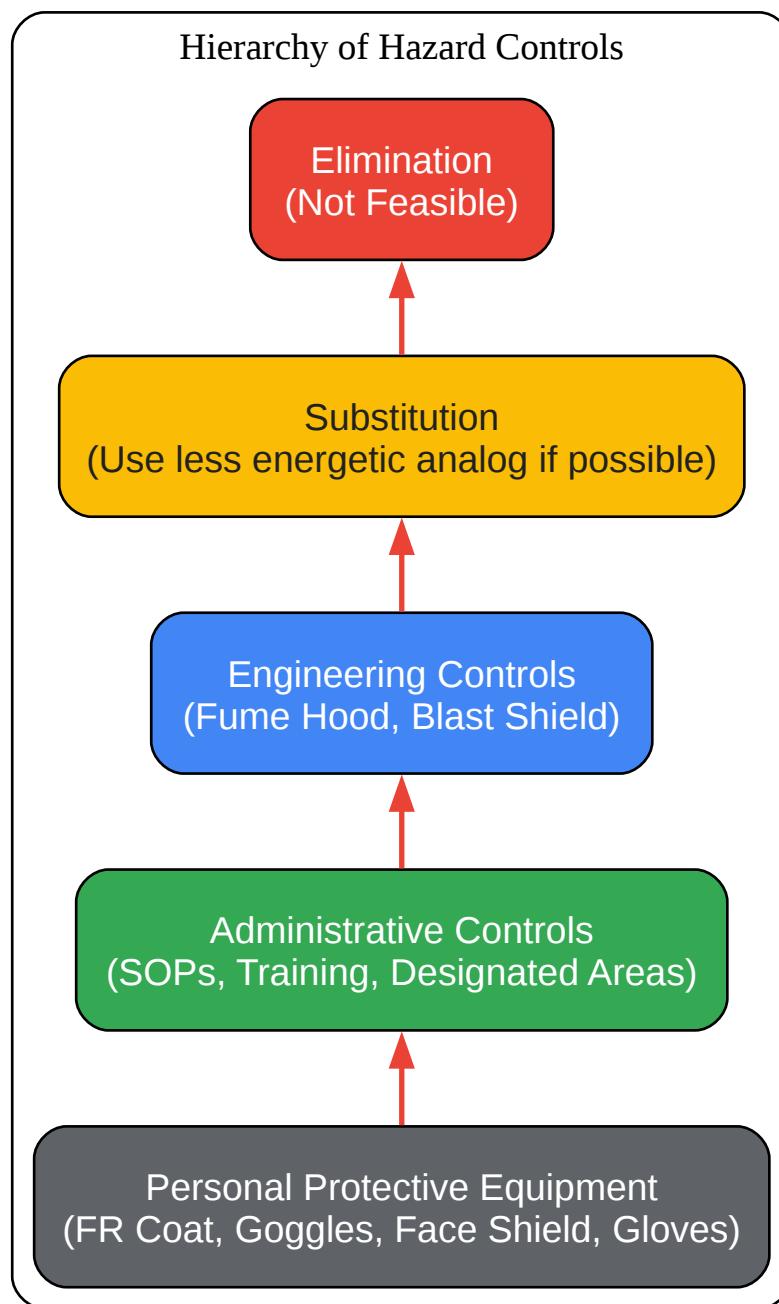
- Flammability: The compound is expected to be a flammable solid. Keep away from all sources of ignition, including heat, sparks, open flames, and static discharge.[4][5]

- **Explosion Risk:** The parent compound, 5-aminotetrazole, is known to be explosive when dry. [3] It is critical to assume **1-ethyl-1H-tetrazol-5-amine** shares this property. Avoid grinding, shock, friction, or heating that could lead to detonation.[8]
- **Reactivity:** Tetrazoles can form highly sensitive and explosive compounds with heavy metals (e.g., silver, lead, mercury salts). Avoid contact with these materials. The compound is incompatible with strong oxidizing agents.[3]
- **Health Hazards:** Causes serious eye and skin irritation.[4][7] May cause respiratory tract irritation if inhaled as a dust.[7] The full toxicological properties have not been thoroughly investigated.[3][9][10]

The ALARP Principle: A Mandatory Risk Management Strategy

Given the potential for severe incidents, all work with **1-ethyl-1H-tetrazol-5-amine** must be governed by the principle of ALARP (As Low As Reasonably Practicable). This means that all identified risks must be reduced to the lowest level that is reasonably achievable. The hierarchy of controls must be applied, prioritizing engineering controls over procedural or PPE-based solutions.

Figure 1: Hierarchy of controls for managing risks.



[Click to download full resolution via product page](#)

Caption: Figure 1: Hierarchy of controls for managing risks.

Laboratory Setup: Engineering and Administrative Controls

Prior to handling the compound, the following controls must be in place.

- Designated Area: All work must be conducted in a designated area within a certified chemical fume hood. The area should be clearly marked with warning signs indicating the presence of energetic and flammable materials.
- Ventilation: The chemical fume hood must have a verified face velocity of at least 100 feet per minute (0.5 m/s).
- Blast Shield: A portable, weighted polycarbonate blast shield must be placed between the user and the apparatus at all times.
- Quantity Limitation: Work with the smallest quantity of material necessary for the experiment. Do not exceed a laboratory scale of 1-5 grams without a comprehensive hazard and operability (HAZOP) study.
- Ignition Source Control: Ensure the work area is free of ignition sources. Use intrinsically safe or explosion-proof electrical equipment where necessary.[\[4\]](#) Ground and bond all containers during transfer to prevent static discharge.[\[4\]](#)
- Emergency Equipment: A Class D or CO₂ fire extinguisher, a safety shower, and an eyewash station must be immediately accessible.[\[10\]](#)

Personal Protective Equipment (PPE)

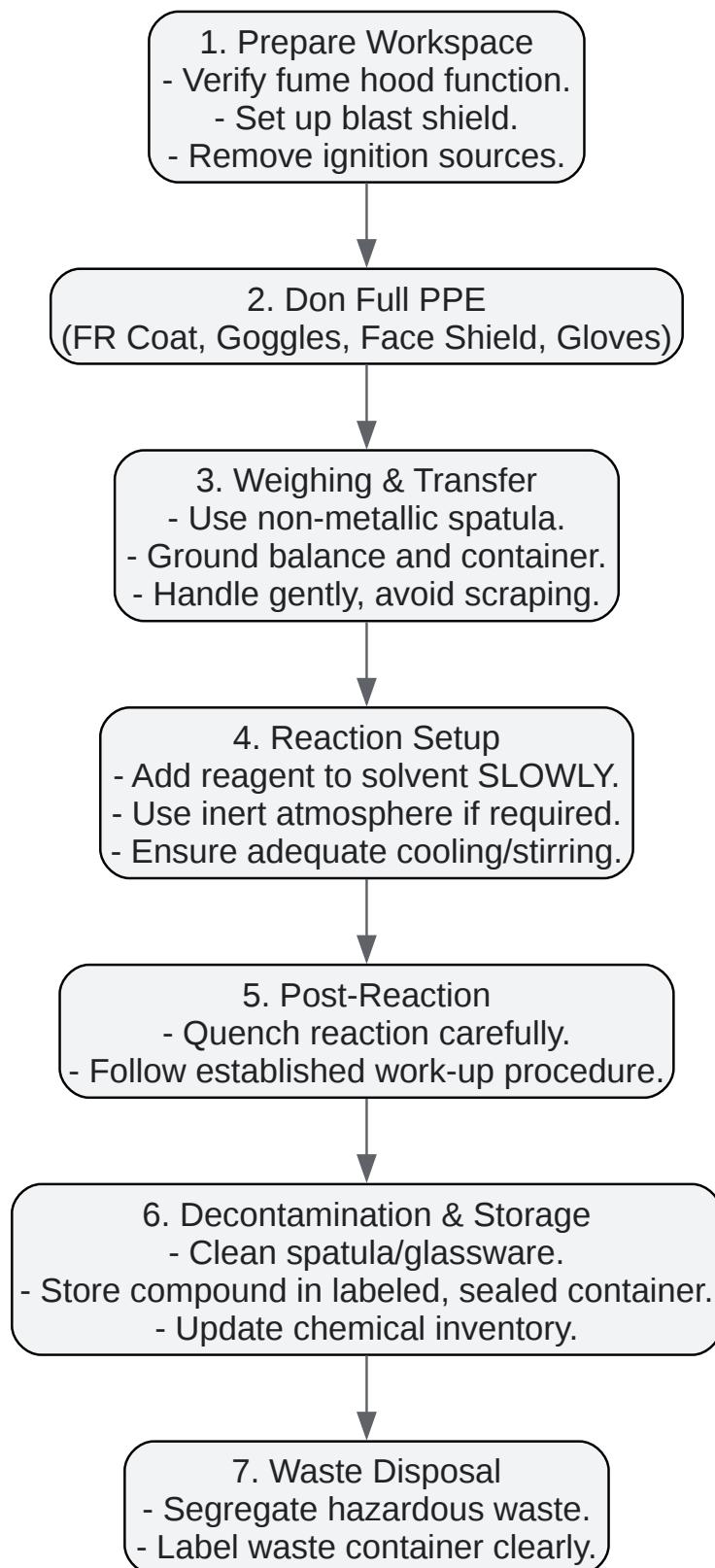
Standard laboratory PPE is insufficient. The following ensemble is mandatory:

- Body Protection: A flame-retardant (FR) lab coat.
- Eye and Face Protection: Chemical splash goggles conforming to ANSI Z87.1 or EN166, worn in conjunction with a full-face shield.[\[3\]](#)
- Hand Protection: Wear compatible chemical-resistant gloves (e.g., nitrile gloves). Inspect gloves before each use and dispose of them properly after handling.[\[9\]](#) For transfers of dry powder, consider using leather gloves over the chemical gloves to reduce the risk of static discharge.

- Respiratory Protection: If there is a risk of generating dust, a NIOSH-approved respirator with P95 or P100 particulate filters should be used.[9]

Step-by-Step Handling Protocol

This protocol outlines the essential steps for safely weighing, transferring, and using **1-ethyl-1H-tetrazol-5-amine** in a reaction.

[Click to download full resolution via product page](#)

Caption: Figure 2: General workflow for handling the compound.

Protocol Details:

- Workspace Preparation:
 - Verify the fume hood is operational and the sash is at the appropriate height.
 - Position the blast shield.
 - Lay down a chemical-absorbent liner on the work surface to contain potential spills.
 - Assemble all necessary glassware and equipment. Ensure glassware is free of cracks or defects.
- Weighing and Transfer:
 - Crucially, use non-metallic (e.g., ceramic or plastic) spatulas. Metal spatulas can cause friction or sparks.[\[3\]](#)
 - When weighing the solid, place the balance inside the fume hood if possible.
 - Dispense the solid gently onto weighing paper or into a beaker. Avoid any scraping or grinding motions.
 - If transferring to a reaction flask, do so slowly. If the solid is being added to a solvent, add it in small portions to control the rate of dissolution and any potential exotherm.
- In-Reaction Procedures:
 - Maintain strict temperature control. Use a cryostat or ice bath for exothermic reactions.
 - Never heat the dry compound directly.
 - Avoid reactions with strong oxidizing agents or heavy metal salts unless specifically required by a validated procedure.

Storage and Stability

Proper storage is critical to maintaining the safety of this compound.

- Container: Store in a tightly closed, clearly labeled container.[3][4]
- Conditions: Store in a cool, dry, well-ventilated area away from heat and ignition sources.[4]
The storage location should be a designated cabinet for flammable solids.
- Prevent Drying: Some energetic compounds are shipped wetted with a solvent to improve stability. If this is the case, ensure the container remains sealed to prevent the solvent from evaporating. Never allow the material to dry out completely if it was supplied wet.[3]
- Incompatibilities: Segregate from strong oxidizing agents, acids, and any compounds containing heavy metals.

Emergency Procedures

In Case of a Spill:

- If the material is dry and a significant quantity is spilled, do not attempt to clean it up. Evacuate the area and contact explosives experts or the institutional safety officer immediately.[3]
- For small, manageable spills, prevent the generation of dust. Gently cover the spill with a damp, inert absorbent material (like vermiculite or sand).
- Use non-sparking tools to carefully scoop the mixture into a suitable container for hazardous waste disposal.[3]
- Ventilate the area and decontaminate the spill surface.

In Case of Fire:

- If the fire involves the compound, there is a risk of explosion. Do not fight the fire. Activate the fire alarm, evacuate the area immediately, and notify emergency responders.[8]
- If the fire is small and has not reached the compound, use a CO₂, dry chemical, or water spray extinguisher.[3]

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[3][7]
- Skin Contact: Remove contaminated clothing. Flush skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops.[3][4]
- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of water. Seek immediate medical attention.[3]

Waste Disposal

Chemical waste must be handled as hazardous.

- Dispose of surplus and non-recyclable solutions through a licensed disposal company.[9]
- The material should not be mixed with other waste streams, especially those containing heavy metals or oxidizers.
- All waste must be disposed of in accordance with federal, state, and local environmental regulations.[4]

References

- Cole-Parmer. (n.d.). Material Safety Data Sheet - 5-Amino-1H-Tetrazole Monohydrate, 99%.
- AK Scientific, Inc. (n.d.). 1-Methyl-5-amino-1H-tetrazole Safety Data Sheet.
- Sigma-Aldrich. (2025). SAFETY DATA SHEET - Tetrazole.
- Chem-Impex International, Inc. (2017). MSDS of Ethyl 1H-tetrazole-5-carboxylate.
- Biosynth. (2023). Safety Data Sheet - 5-Amino-1H-tetrazole.
- CDH Fine Chemical. (n.d.). 5-Amino Tetrazole MATERIAL SAFETY DATA SHEET.
- ECHEMI. (n.d.). 1H-Tetrazole SDS, 288-94-8 Safety Data Sheets.
- Thermo Fisher Scientific. (n.d.). 1H-Tetrazole-5-carboxylic acid ethyl ester,sodium salt - SAFETY DATA SHEET.
- PubChem, National Institutes of Health. (n.d.). 1-methyl-1H-tetrazol-5-amine.
- Guidechem. (n.d.). **1-ETHYL-1H-TETRAZOL-5-AMINE** 65258-53-9 wiki.
- Veeprho. (n.d.). Ethyl 1-nitroso-1H-tetrazole-5-carboxylate.
- Wikipedia. (n.d.). 5-Aminotetrazole.

- Google Patents. (1995). US5451682A - Method for synthesizing 5-aminotetrazole.
- PubMed Central. (n.d.). Tetrazolium Compounds: Synthesis and Applications in Medicine.
- ResearchGate. (n.d.). Representative tetrazoles-based drugs.
- Beilstein Journal of Organic Chemistry. (n.d.). Innovative synthesis of drug-like molecules using tetrazole as core building blocks.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. BJOC - Innovative synthesis of drug-like molecules using tetrazole as core building blocks [beilstein-journals.org]
- 2. 5-Aminotetrazole - Wikipedia [en.wikipedia.org]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. aksci.com [aksci.com]
- 5. 1-methyl-1H-tetrazol-5-amine | C₂H₅N₅ | CID 138492 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Page loading... [guidechem.com]
- 7. cdhfinechemical.com [cdhfinechemical.com]
- 8. echemi.com [echemi.com]
- 9. capotchem.cn [capotchem.cn]
- 10. biosynth.com [biosynth.com]
- To cite this document: BenchChem. [Safe Handling and Protocols for 1-Ethyl-1H-tetrazol-5-amine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b183018#1-ethyl-1h-tetrazol-5-amine-handling-and-safety-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com